(E)-UK122 (TFA): A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*(E)-UK122 (TFA)*
CAS No.:	*1186653-73-5*
Cat. No.:	*B1682690*

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Introduction

(E)-UK122 is a potent and selective small molecule inhibitor of the urokinase-type plasminogen activator (uPA), a serine protease critically implicated in the molecular cascades of cancer cell invasion and metastasis.[1][2][3] This technical guide provides an in-depth overview of (E)-UK122 trifluoroacetate (TFA), consolidating its chemical structure, physicochemical properties, mechanism of action, and key experimental protocols. The information herein is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to effectively utilize this compound in their investigations.

Chemical Structure and Properties

(E)-UK122 is the geometric isomer of UK122 and belongs to the 4-oxazolidinone class of compounds.[1][2][3] The trifluoroacetate salt form enhances its solubility and stability for research applications.

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Chemical Structure

The chemical structure of the parent compound of (E)-UK122 is (E)-4-((5-oxo-2-phenyl-4(5H)-oxazolylidene)methyl)benzenecarboximidamide. The "(E)" designation specifies the stereochemistry about the exocyclic double bond.

Caption: Chemical structure of the parent compound of (E)-UK122.

Physicochemical Properties

A summary of the key physicochemical properties of (E)-UK122 and its TFA salt is presented in the table below.

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Property	Value	Reference(s)
IUPAC Name	(E)-4-((5-oxo-2-phenyl-4(5H)-oxazolylidene)methyl)benzene carboximidamide, trifluoroacetate	[4]
Synonyms	UK122 (E-isomer), uPA Inhibitor II	[4]
CAS Number	940290-58-4 (Parent Compound)	[5][6]
Molecular Formula	$C_{17}H_{13}N_3O_2 \cdot CF_3COOH$	[4]
Molecular Weight	405.33 g/mol (TFA salt)	[7]
Appearance	Yellow solid	[4]
Purity	≥98% by HPLC	[4]
Solubility	Soluble in DMSO (25 mg/mL).[4] Soluble at ≥ 1.43 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[5][7]	[4][5][7]
Storage and Stability	Store at +2°C to +8°C, protected from light.[4] The compound is hygroscopic.[4] Following reconstitution in DMSO, stock solutions are stable for up to 3 months at -20°C.[4] Oxazolidinone rings can be susceptible to hydrolysis.[8]	[4][8]

Mechanism of Action

(E)-UK122 exerts its biological effects through the potent and selective inhibition of urokinase-type plasminogen activator (uPA). uPA is a key enzyme in the plasminogen activation system,

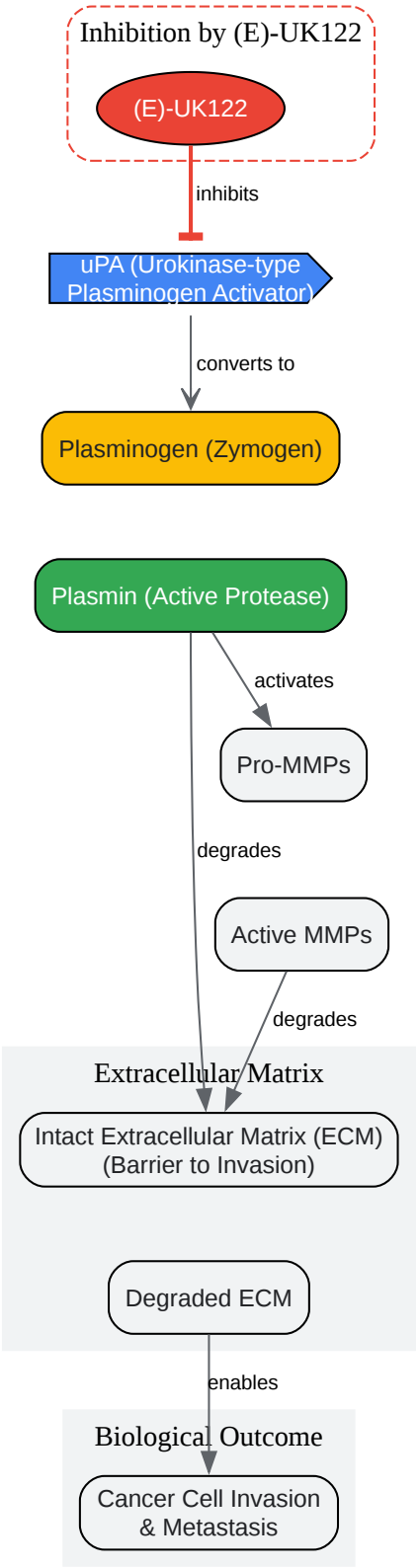
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which plays a pivotal role in the degradation of the extracellular matrix (ECM), a critical step in cancer cell invasion and metastasis.

The uPA system consists of uPA, its cell surface receptor (uPAR), and plasminogen activator inhibitors (PAIs). In the tumor microenvironment, uPA converts the zymogen plasminogen into the active protease plasmin. Plasmin has a broad substrate specificity and can directly degrade various components of the ECM, as well as activate other proteases like matrix metalloproteinases (MMPs), further amplifying ECM degradation. This breakdown of the ECM barrier allows cancer cells to migrate from the primary tumor and invade surrounding tissues and blood vessels, leading to metastasis.

(E)-UK122 acts as an active-site targeting inhibitor of uPA, directly blocking its catalytic activity. [4] By inhibiting uPA, (E)-UK122 prevents the conversion of plasminogen to plasmin, thereby attenuating the downstream proteolytic cascade and the subsequent degradation of the ECM. This ultimately leads to a reduction in cancer cell migration and invasion.[9]

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Caption: Mechanism of action of (E)-UK122 in inhibiting the uPA-mediated proteolytic cascade.

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Biological Activity and Selectivity

(E)-UK122 is a highly potent inhibitor of uPA with an IC_{50} value of 0.2 µM in a cell-free indirect uPA assay.[2] Importantly, it exhibits high selectivity for uPA over other serine proteases. At a concentration of 100 µM, UK122 shows minimal inhibition of tissue-type plasminogen activator (tPA), plasmin, thrombin, and trypsin.[5] This selectivity is crucial for its potential as a targeted therapeutic agent, as it minimizes off-target effects.

Protease	Inhibition by UK122 (100 µM)	IC_{50} (µM)	Reference(s)
uPA	-	0.2	[1][2]
tPA (tissue-type PA)	5%	>100	[1]
Plasmin	0%	>100	[1]
Thrombin	8%	>100	[1]
Trypsin	38%	>100	[1]

Experimental Protocols

In Vitro uPA Inhibition Assay (Chromogenic Substrate Method)

This protocol provides a general framework for assessing the inhibitory activity of (E)-UK122 against uPA in a cell-free system.

Materials:

- Human uPA enzyme
- Chromogenic uPA substrate (e.g., S-2444)
- Assay buffer (e.g., Tris-HCl, pH 8.5)
- **(E)-UK122 (TFA)** stock solution (in DMSO)

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- 96-well microplate
- Microplate reader

Procedure:

- Prepare serial dilutions of (E)-UK122 in assay buffer.
- In a 96-well plate, add a fixed amount of human uPA to each well.
- Add the diluted (E)-UK122 or vehicle control (DMSO) to the respective wells and incubate for a pre-determined time at 37°C to allow for inhibitor-enzyme binding.
- Initiate the reaction by adding the chromogenic substrate to all wells.
- Immediately measure the absorbance at the appropriate wavelength (e.g., 405 nm) over time using a microplate reader.
- Calculate the rate of substrate hydrolysis for each concentration of (E)-UK122.
- Plot the percentage of uPA inhibition against the logarithm of the (E)-UK122 concentration to determine the IC_{50} value.

Cell Migration and Invasion Assay (Transwell Assay)

This protocol describes the use of a Transwell assay to evaluate the effect of (E)-UK122 on the migration and invasion of cancer cells, such as the pancreatic cancer cell line CFPAC-1.

Materials:

- CFPAC-1 cells
- Complete growth medium (e.g., IMDM with 10% FBS)
- Serum-free medium
- **(E)-UK122 (TFA)**
- Transwell inserts (8.0 µm pore size)

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- Matrigel (for invasion assay)
- Fibronectin (optional, as a chemoattractant)
- Crystal violet staining solution
- Cotton swabs

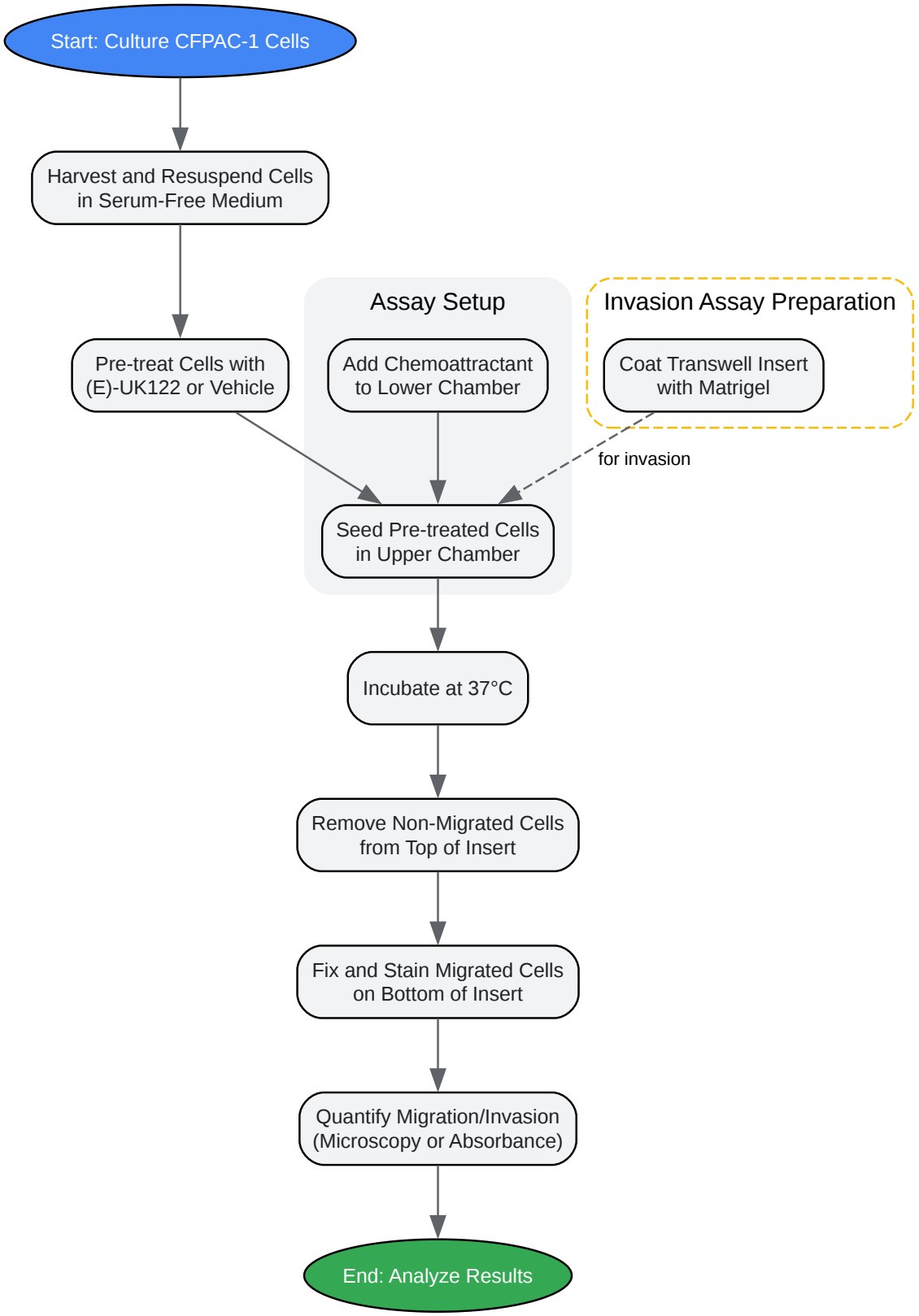
Procedure:

For Invasion Assay:

- Thaw Matrigel on ice and dilute with cold serum-free medium.
- Coat the top of the Transwell inserts with the diluted Matrigel and incubate at 37°C to allow for gelling.

For Both Migration and Invasion Assays: 3. Culture CFPAC-1 cells to ~80% confluency. 4. Harvest the cells and resuspend them in serum-free medium. 5. Pre-treat the cells with various concentrations of (E)-UK122 or vehicle control for a specified time. 6. Add complete medium (containing a chemoattractant like FBS) to the lower chamber of the Transwell plate. 7. Seed the pre-treated cells in the upper chamber of the Transwell inserts (coated with Matrigel for invasion, uncoated for migration). 8. Incubate the plate at 37°C in a CO_2 incubator for an appropriate time (e.g., 24 hours). 9. After incubation, carefully remove the non-migrated/non-invaded cells from the upper surface of the insert membrane with a cotton swab. 10. Fix the cells that have migrated/invaded to the lower surface of the membrane with methanol. 11. Stain the cells with crystal violet solution. 12. Wash the inserts with water and allow them to dry. 13. Elute the crystal violet stain with a solvent (e.g., 10% acetic acid) and measure the absorbance, or count the stained cells in several random fields under a microscope. 14. Quantify the inhibition of migration/invasion by comparing the results from (E)-UK122-treated cells to the vehicle control.

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Caption: Workflow for the Transwell cell migration and invasion assay.

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Conclusion

(E)-UK122 (TFA) is a valuable research tool for investigating the role of the urokinase-type plasminogen activator system in cancer biology and other pathological processes. Its high potency and selectivity make it a suitable probe for elucidating the downstream effects of uPA inhibition. The experimental protocols provided in this guide offer a starting point for researchers to explore the therapeutic potential of targeting the uPA-uPAR axis. As with any research compound, careful experimental design and adherence to established protocols are essential for obtaining reliable and reproducible results.

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